

D-Xylono-1,4-lactone: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	D-Xylono-1,4-lactone	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Xylono-1,4-lactone**, a naturally occurring sugar lactone. The document details its fundamental chemical properties, comprehensive experimental protocols for its synthesis, and explores its current understanding within biological systems. This guide is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug discovery.

Core Properties of D-Xylono-1,4-lactone

D-Xylono-1,4-lactone, also known as D-xylonic gamma-lactone, is the cyclic ester of D-xylonic acid. Its chemical and physical properties are summarized in the table below, providing a foundational dataset for experimental design and computational analysis.



Property	Value	References
Molecular Formula	C5H8O5	[1][2][3][4]
Molecular Weight	148.11 g/mol	[2][3]
Alternate Names	D-Xylonic-1,4-lactone; D- Xylonic gamma-lactone; D- Xylono-y-lactone; γ-Lactone D- Xylonic Acid	[3]
Appearance	White to off-white solid	[1]
Water Solubility	Very soluble	[1]

Experimental Protocols for Synthesis

The synthesis of **D-Xylono-1,4-lactone** can be achieved through both chemical and enzymatic methodologies. Below are detailed protocols for each approach, offering flexibility based on laboratory capabilities and desired product specifications.

Chemical Synthesis via Oxidation of D-Xylose

This protocol is adapted from the classical method of oxidizing an aldose to an aldonic acid, which then undergoes spontaneous lactonization. The procedure for the analogous D-lyxono-1,4-lactone synthesis is presented here as a template.[5]

Materials:

- D-Xylose
- Potassium carbonate (K₂CO₃)
- Bromine (Br2)
- Formic acid (HCOOH, 88%)
- Ethanol
- Deionized water



- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- pH meter or pH paper
- Rotary evaporator
- Filtration apparatus

Procedure:

- In a round-bottom flask, dissolve D-xylose and potassium carbonate in deionized water.
- Cool the mixture to 0°C using an ice bath while stirring.
- Slowly add bromine dropwise to the stirring solution. The reaction is exothermic and the temperature should be maintained at 0°C.
- After the addition of bromine is complete, continue stirring at 0°C for one hour.
- Remove the ice bath and allow the mixture to warm to room temperature.
- Acidify the reaction mixture to a pH of 3-4 using 88% formic acid.
- Remove volatile components under reduced pressure using a rotary evaporator.
- Dissolve the resulting oily residue in ethanol at room temperature to precipitate inorganic salts.
- Filter the mixture to remove the salts and wash the filter cake with additional ethanol.
- Combine the ethanolic filtrates and concentrate under reduced pressure to yield crude D-Xylono-1,4-lactone.
- Further purification can be achieved by recrystallization.



Enzymatic Synthesis from D-Xylose

This method utilizes the enzyme D-xylose dehydrogenase to catalyze the oxidation of D-xylose to D-xylonolactone, which is then hydrolyzed to D-xylonic acid and can be subsequently lactonized.[6]

Materials:

- D-Xylose
- Recombinant D-xylose dehydrogenase (XylB) from Caulobacter crescentus
- Alcohol dehydrogenase (ADH)
- Nicotinamide adenine dinucleotide (NAD+)
- Acetaldehyde
- Ammonium bicarbonate buffer (NH₄HCO₃, 10 mM, pH 8.0)
- Sodium hydroxide (NaOH) for pH control
- Reaction vessel with pH and temperature control

Procedure:

- Prepare a reaction mixture in the ammonium bicarbonate buffer containing D-xylose, a catalytic amount of NAD+, and acetaldehyde.
- Add the enzymes XylB and ADH to the reaction mixture. ADH is used for the in-situ regeneration of NAD+.
- Maintain the reaction at a constant pH of 8.0 by the controlled addition of NaOH. The consumption of NaOH indicates the formation of D-xylonic acid.
- Monitor the reaction for the complete conversion of D-xylose.
- Upon completion, the D-xylonic acid in the form of its salt is the primary product. To obtain the lactone, the D-xylonate solution needs to be acidified and concentrated.



A detailed procedure for lactonization involves passing the D-xylonate solution through a
cation exchange resin to obtain the free acid. The resulting solution is then concentrated
under reduced pressure and heated to promote the formation of D-Xylono-1,4-lactone.[7]

Biological Role and Signaling Pathways

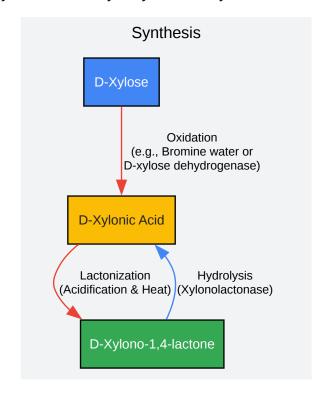
Currently, there is limited direct evidence of **D-Xylono-1,4-lactone**'s involvement in specific signaling pathways in mammalian cells for drug development purposes. It is recognized as a metabolite in mice.[1][2] In microorganisms, the enzymatic conversion of D-xylose to D-xylonate involves the formation of D-xylono-y-lactone. Studies in Saccharomyces cerevisiae have shown that the accumulation of D-xylonic acid, following the opening of the lactone ring, can lead to a decrease in intracellular pH, which can impact cell viability.[8][9]

While direct signaling roles for **D-Xylono-1,4-lactone** are not well-defined, other lactones, such as sesquiterpene lactones, have been shown to modulate key signaling pathways, including NF-кB and MAPK pathways.[10] This suggests that the lactone functional group can be a pharmacophore, and further investigation into the biological activities of **D-Xylono-1,4-lactone** is warranted.

Synthesis and Biological Transformation Workflow

The following diagram illustrates the key transformations involving **D-Xylono-1,4-lactone**, from its synthesis from D-xylose to its enzymatic hydrolysis.





Synthesis and Hydrolysis of D-Xylono-1,4-lactone

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Caption: Workflow of **D-Xylono-1,4-lactone** synthesis and hydrolysis.

Future Directions in Research and Development

The established synthetic routes for **D-Xylono-1,4-lactone** provide a solid foundation for its availability for further research. A key area for future investigation is the exploration of its biological activities. Given that other lactone-containing molecules exhibit significant pharmacological properties, it is plausible that **D-Xylono-1,4-lactone** or its derivatives could interact with biological targets of therapeutic relevance.

Screening **D-Xylono-1,4-lactone** in various cell-based assays could uncover potential effects on cell proliferation, inflammation, or metabolic pathways. Furthermore, its role as a metabolite suggests that it may have endogenous functions that are yet to be elucidated. As a chiral molecule, it can also serve as a valuable building block in the synthesis of more complex bioactive molecules. The information presented in this guide aims to facilitate and inspire such future research endeavors.



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